

Application Notes and Protocols: PKUMDL-LC-101-D04 for In Vitro Studies

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Compound of Interest

Compound Name: PKUMDL-LC-101-D04

Cat. No.: B3026041

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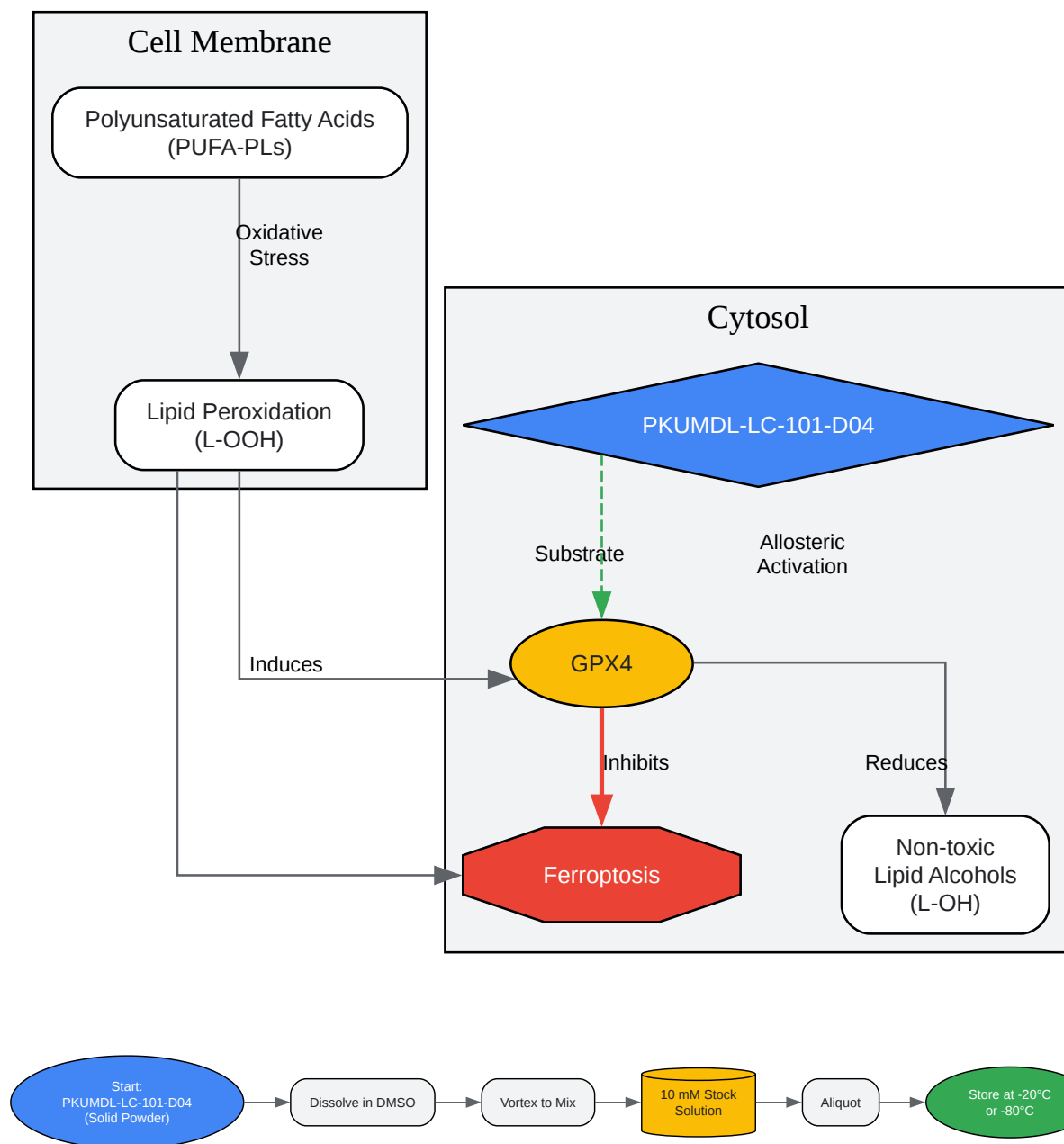
For Researchers, Scientists, and Drug Development Professionals

Introduction

PKUMDL-LC-101-D04, also known as GPX4-Activator-1d4, is a potent, allosteric activator of Glutathione Peroxidase 4 (GPX4).^{[1][2][3]} GPX4 is a crucial enzyme in the regulation of ferroptosis, an iron-dependent form of programmed cell death characterized by the accumulation of lipid peroxides. By activating GPX4, **PKUMDL-LC-101-D04** enhances the cellular defense against lipid peroxidation, thereby inhibiting ferroptosis and related inflammatory processes. These application notes provide recommended dosages and detailed protocols for the use of **PKUMDL-LC-101-D04** in various in vitro experimental settings.

Mechanism of Action

PKUMDL-LC-101-D04 functions as an allosteric activator of GPX4.^[4] Unlike orthosteric modulators that bind to the enzyme's active site, allosteric activators bind to a distinct site, inducing a conformational change that enhances the enzyme's catalytic activity. This leads to an increased rate of reduction of lipid hydroperoxides to their corresponding alcohols, thus preventing the propagation of lipid peroxidation and subsequent ferroptotic cell death.



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